

Technical Guide: Isolation, Profiling, and Pharmacodynamics of Chamaejasmin Biflavonoids

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Compound of Interest

Compound Name: *Chamaejasmin*

CAS No.: 69618-96-8

Cat. No.: B1198549

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Executive Summary

Chamaejasmin (

) is a C3–C3" linked biflavanone primarily isolated from the Thymelaeaceae family. Unlike common flavonoids, its unique dimeric architecture confers potent selectivity against multidrug-resistant (MDR) cancer lines, specifically through the inhibition of P-glycoprotein (P-gp) efflux pumps. This guide provides a validated workflow for the extraction, purification, and mechanistic characterization of **chamaejasmin**, addressing the challenge of its low natural abundance (<0.01% yield in crude biomass).

Part 1: Botanical Sources & Chemotaxonomy

While ubiquitous in the Thymelaeaceae family, the stereochemical distribution of **chamaejasmin** varies significantly by genus. Researchers must select source material based on the desired enantiomeric purity.

Table 1: Comparative Source Profiling

Botanical Source	Primary Tissue	Dominant Isomer Profile	Estimated Yield (Crude)	Notes
Stellera chamaejasme	Root (Dried)	Racemic / Mixed (+/-)	High (approx.[1] 0.004%)	The "Gold Standard" source. Contains Chamaejasmin A, B, and Neochamaejasmin.
Wikstroemia indica	Root	(-)-Chamaejasmin	Moderate	Often co-elutes with daphnoretin; requires additional purification steps.
Daphne genkwa	Flower Buds	(+)-Chamaejasmin	Low	High content of diterpenes (Genkwanin) interferes with biflavonoid isolation.

Expert Insight: For bulk isolation, *Stellera chamaejasme* (Ruixianglangdu) is the superior substrate due to higher biomass availability, despite the complexity of separating its stereoisomers.

Part 2: Chemical Architecture & Biosynthesis

Chamaejasmin is formed via the oxidative radical coupling of two flavanone monomers (naringenin or liquiritigenin). The critical structural feature is the C3–C3" interflavonoid bond, which creates a restricted rotation, resulting in distinct atropisomers.

- **Meso-chamaejasmin:** (2R, 3S, 2"S, 3"R)
- **(+)-Chamaejasmin:** (2R, 3S, 2"R, 3"S)

This "butterfly-like" conformation is essential for its ability to dock into the ATP-binding cassette of P-gp transporters.

Part 3: Extraction & Isolation Protocol

Objective: Isolate high-purity (>95%) **chamaejasmin** from *S. chamaejasme* roots. Scale: Pilot (10 kg raw material).

Phase A: Extraction & Partitioning[2][3]

- Maceration: Crush 10 kg of air-dried roots.
- Primary Extraction: Extract with 70% Acetone/Water (3 × 50 L) at room temperature.
 - Why Acetone? It penetrates the woody root matrix better than EtOH and solubilizes biflavonoids while leaving behind highly polar polysaccharides.
- Concentration: Evaporate solvent under reduced pressure to yield crude extract (~1 kg).
- Liquid-Liquid Partitioning:
 - Suspend crude extract in 15 L water.
 - Wash with Petroleum Ether (PE) (3 × 15 L) to remove lipids and chlorophyll. Discard PE layer.
 - Extract aqueous phase with Ethyl Acetate (EtOAc) (3 × 15 L).
 - Collect EtOAc fraction. This contains the biflavonoid pool.

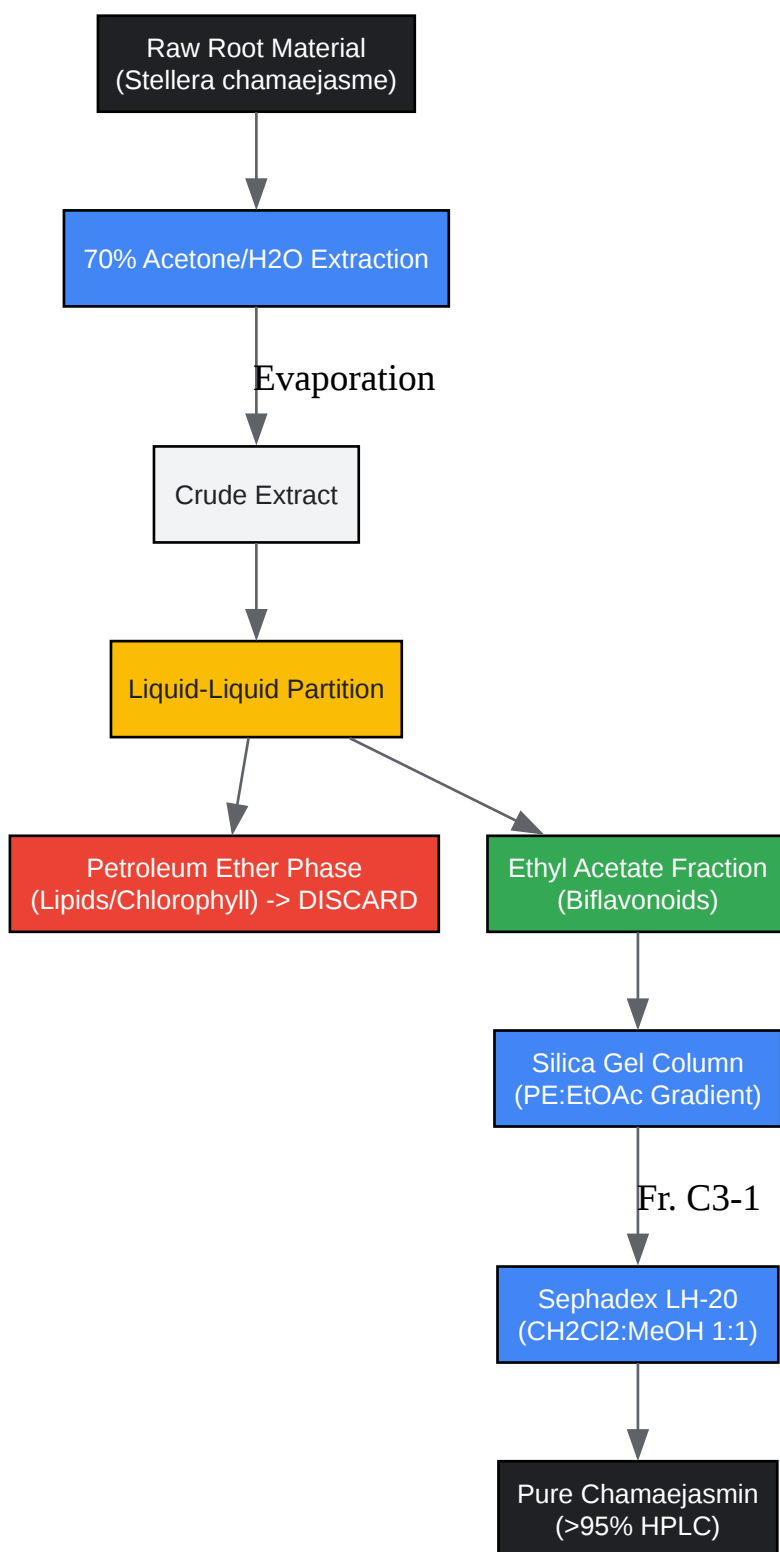
Phase B: Chromatographic Isolation

The separation of **chamaejasmin** from its isomers (**neochamaejasmin**) requires a dual-column approach.

- Silica Gel Open Column:
 - Stationary Phase: Silica gel (200–300 mesh).

- Gradient Elution: PE:EtOAc (5:1
1:1) followed by
:MeOH (3:1).^[2]^[3]
- Target: Collect fractions eluting at mid-polarity (PE:EtOAc 2:1).
- Sephadex LH-20 Polishing:
 - Dissolve target fraction in MeOH.
 - Elute with
:MeOH (1:1).^[2]
 - Mechanism:^[4]^[5]^[6]^[7]^[8] Sephadex separates based on molecular size and H-bonding.
Biflavonoids elute after monomers but before polymeric tannins.

Visualization: Extraction Workflow



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Caption: Step-by-step fractionation workflow for isolating **chamaejasmin** from Thymelaeaceae roots.

Part 4: Analytical Profiling (HPLC-UV/MS)

To validate purity and distinguish isomers, use the following method.

- Column: C18 Reverse Phase (e.g., ZORBAX SB-C18, 5 m).
- Mobile Phase:
 - A: Water + 0.1% Formic Acid
 - B: Acetonitrile
- Gradient: 30% B (0 min)
70% B (30 min).
- Detection: UV at 296 nm (Characteristic absorption max for flavanones).
- Mass Spec: ESI-MS in negative mode
. Expect
541.

Part 5: Pharmacological Mechanism (MDR Reversal)

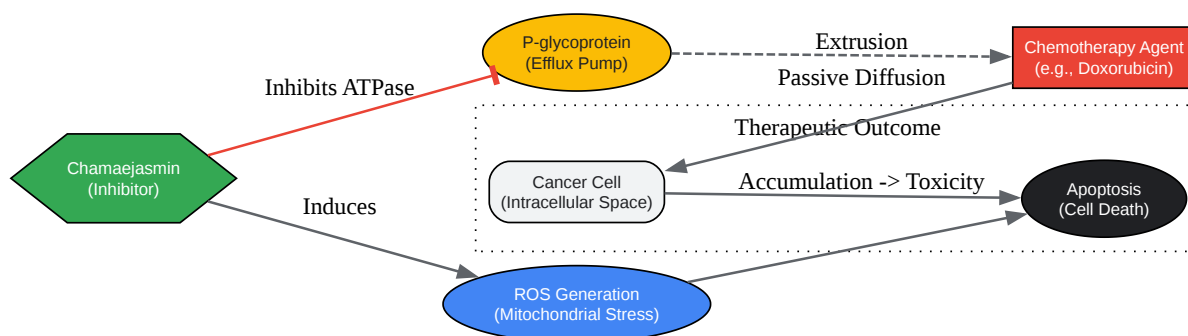
The therapeutic value of **chamaejasmin** lies in its ability to reverse Multi-Drug Resistance (MDR).

Mechanism of Action:

- P-gp Binding: **Chamaejasmin** acts as a competitive inhibitor of the P-glycoprotein efflux pump (ABCB1).
- Intracellular Accumulation: By blocking P-gp, it prevents the efflux of chemotherapeutics (e.g., Doxorubicin, Paclitaxel).

- Apoptosis Induction: It simultaneously triggers the intrinsic mitochondrial pathway by increasing Reactive Oxygen Species (ROS) and disrupting mitochondrial membrane potential ().

Visualization: MDR Reversal Pathway



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Caption: Dual-action mechanism: P-gp efflux inhibition and ROS-mediated mitochondrial apoptosis.

References

- Isolation & Structure: Liu, W., et al. (2013). "New Biflavonoid from *Stellera chamaejasme*." *Journal of Natural Products*, 76(5), 852–857. [Link](#)
- Extraction Protocol: Yang, G., et al. (2023). "Terpenoids from the Roots of *Stellera chamaejasme* (L.) and Their Bioactivities." *Molecules*, 28(23), 7705. [Link](#)
- MDR Mechanism: Abdallah, H. M., et al. (2015). "P-glycoprotein inhibitors of natural origin as potential tumor chemo-sensitizers: A review." *Journal of Advanced Research*, 6(1), 45-62. [Link](#)

- Melanoma Activity: Wang, Y., et al. (2020).[5][9] "**Chamaejasmin** B Decreases Malignant Characteristics of Mouse Melanoma B16F0 and B16F10 Cells." [5][9] *Frontiers in Pharmacology*, 11, 256. [Link](#)
- Wikstroemia Sources: Wang, L., et al. (2021). "Wikstroemia: A Review on its Phytochemistry and Pharmacology." *Mini-Reviews in Medicinal Chemistry*, 21. [Link](#)

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Sources

- 1. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 2. Terpenoids from the Roots of *Stellera chamaejasme* (L.) and Their Bioactivities - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. preprints.org [preprints.org]
- 4. researchgate.net [researchgate.net]
- 5. *Frontiers* | Chamaejasmin B Decreases Malignant Characteristics of Mouse Melanoma B16F0 and B16F10 Cells [frontiersin.org]
- 6. researchgate.net [researchgate.net]
- 7. scienceopen.com [scienceopen.com]
- 8. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 9. Chamaejasmin B Decreases Malignant Characteristics of Mouse Melanoma B16F0 and B16F10 Cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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